

# "review of standard methods for ozone determination including the indigo method"

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## Compound of Interest

Compound Name: *Potassium indigotrisulfonate*

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## A Comparative Guide to Standard Methods for Ozone Determination

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive review and comparison of standard methods for the determination of ozone, with a particular focus on the widely used Indigo Method. The following sections detail the principles, performance characteristics, and experimental protocols for key methodologies, enabling an informed selection for specific research and development applications.

## Comparison of Ozone Determination Methods

The selection of an appropriate method for ozone determination is critical and depends on factors such as the required sensitivity, the presence of interfering substances, and the need for continuous monitoring. The table below summarizes the key performance characteristics of four standard methods: the Indigo Method, UV Absorption, Chemiluminescence, and Iodometric Titration.

Parameter	Indigo Method	UV Absorption	Chemiluminescence	Iodometric Titration
Principle	Colorimetric; decolorization of indigo trisulfonate by ozone.	Spectrophotometric; absorption of UV light by ozone at 254 nm.	Emission of light from the reaction of ozone with a chemiluminescent reagent (e.g., ethylene, nitric oxide).	Volumetric titration; oxidation of iodide to iodine by ozone, followed by titration with sodium thiosulfate.
Detection Limit	2 - 7.3 ppb[1][2]	~3 ppb[3]	~20 ppt[4]	0.03 mg/L[5]
Precision	1 - 5%[2]	3 - 5%[3]	High	± 1% at ≥ 3 mg/L[5]
Accuracy	High	High (± 2%)[3]	High	Variable; sensitive to procedural variations[6]
Response Time	Fast (minutes)[1]	Fast (seconds)[3]	Very Fast (milliseconds to seconds)	Slow (minutes to hours)
Interferences	Chlorine (can be masked), Bromine, Oxidized Manganese[2]	Volatile organic compounds that absorb at 254 nm.	Ethylenic hydrocarbons, sulfur compounds[7]	Other oxidizing agents (e.g., chlorine, peroxides), reducing agents.
Advantages	Simple, selective, relatively low cost, stable reagent.[2][8]	Continuous, non-destructive, absolute measurement.	Extremely sensitive, highly selective, wide dynamic range.	Low cost, established standard method.
Disadvantages	Not suitable for continuous	Higher initial instrument cost,	Requires a source of	Labor-intensive, not specific to

monitoring,  
potential for  
interferences.

requires clear  
sample.

reagent gas,  
potential for  
interferences.

ozone, sensitive  
to experimental  
conditions.[9]

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## Experimental Protocols

Detailed methodologies for the key experiments are provided below.

### Indigo Method

This method is based on the decolorization of a blue indigo dye solution by ozone. The loss of color is directly proportional to the ozone concentration and is measured spectrophotometrically at 600 nm.

Materials:

- Spectrophotometer capable of measuring at 600 nm
- Volumetric flasks and pipettes
- Indigo trisulfonate reagent
- Phosphate buffer solution (pH 2)
- Malonic acid (for chlorine interference removal, if necessary)
- Ozone-free water (for blank)

Procedure:

- **Reagent Preparation:** Prepare the indigo stock solution and the phosphate buffer as per standard laboratory procedures.
- **Sample Collection:** Collect the water sample to be analyzed. The analysis should be performed immediately after collection due to the instability of ozone.
- **Blank Preparation:** In a volumetric flask, add the indigo reagent and phosphate buffer to ozone-free water. This will serve as the blank (A).

- **Sample Preparation:** To a separate volumetric flask, add the indigo reagent and phosphate buffer. Then, add the collected water sample (B). If chlorine is present, add malonic acid to mask its interference.
- **Measurement:** Measure the absorbance of both the blank (A) and the sample (B) at 600 nm using the spectrophotometer.
- **Calculation:** The ozone concentration is calculated based on the difference in absorbance between the blank and the sample, using a predetermined calibration factor.

## UV Absorption Method

This method relies on the strong absorption of ultraviolet (UV) light by ozone at a wavelength of 254 nm. The concentration of ozone is determined by the extent of UV light absorption according to the Beer-Lambert law.

### Materials:

- UV Ozone Analyzer with a low-pressure mercury lamp and a detector
- Gas-tight sampling lines
- Zero air or nitrogen for instrument zeroing
- Ozone generator for calibration

### Procedure:

- **Instrument Setup and Warm-up:** Turn on the UV ozone analyzer and allow it to warm up and stabilize according to the manufacturer's instructions.
- **Zeroing:** Flow zero air or nitrogen through the instrument to establish a zero baseline.
- **Calibration:** Introduce a known concentration of ozone from a calibrated ozone generator to create a calibration curve.
- **Sampling:** Draw the gas sample containing ozone through the absorption cell of the analyzer using a pump.

- **Measurement:** The instrument continuously measures the intensity of the UV light passing through the sample and a reference path (or after scrubbing the ozone). The difference in light intensity is used to calculate the ozone concentration in real-time.
- **Data Logging:** Record the ozone concentration readings from the analyzer's output.

## Chemiluminescence Method

This highly sensitive method is based on the chemiluminescent reaction between ozone and a specific reagent, typically ethylene or nitric oxide. The light produced in this reaction is detected by a photomultiplier tube, and its intensity is proportional to the ozone concentration.

Materials:

- Chemiluminescence Ozone Analyzer
- Source of reactant gas (e.g., ethylene or nitric oxide)
- Zero air or nitrogen for zeroing
- Ozone generator for calibration

Procedure:

- **Instrument Setup:** Set up the chemiluminescence analyzer and ensure a stable supply of the reactant gas.
- **Zeroing:** Introduce zero air into the analyzer to set the baseline.
- **Calibration:** Calibrate the instrument using a certified ozone standard.
- **Sampling:** Introduce the gas sample into the reaction chamber of the analyzer.
- **Reaction and Detection:** The sample gas mixes with the reactant gas, and the resulting chemiluminescence is measured by the photomultiplier tube.
- **Concentration Reading:** The instrument's electronics convert the light signal into an ozone concentration reading.

## Iodometric Titration

This is a classic wet-chemical method for ozone determination. Ozone oxidizes iodide ions ( $I^-$ ) to iodine ( $I_2$ ), which is then titrated with a standardized sodium thiosulfate ( $Na_2S_2O_3$ ) solution.

Materials:

- Burette, flasks, and pipettes
- Potassium iodide (KI) solution (typically 2%)
- Sulfuric acid ( $H_2SO_4$ )
- Standardized sodium thiosulfate ( $Na_2S_2O_3$ ) solution
- Starch indicator solution

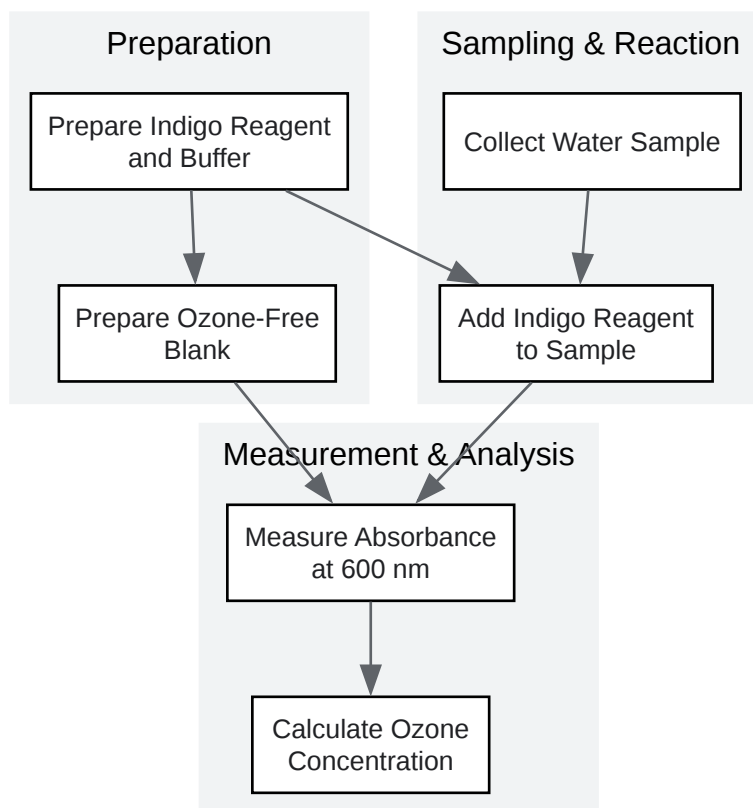
Procedure:

- **Sample Collection:** Bubble a known volume of the gas sample through a specific volume of the potassium iodide solution in an impinger or gas washing bottle.
- **Acidification:** After sampling, acidify the KI solution with sulfuric acid to a pH below 2.
- **Titration:** Titrate the liberated iodine with the standardized sodium thiosulfate solution until the yellow-brown color of the iodine fades to a pale yellow.
- **Endpoint Determination:** Add a few drops of starch indicator solution. The solution will turn blue-black. Continue the titration dropwise until the blue color disappears completely. This is the endpoint.
- **Calculation:** Calculate the concentration of ozone from the volume of sodium thiosulfate used, its normality, and the volume of the gas sample.

## Visualizations

The following diagrams illustrate the workflow of the Indigo Method and provide a decision-making framework for selecting an appropriate ozone determination method.

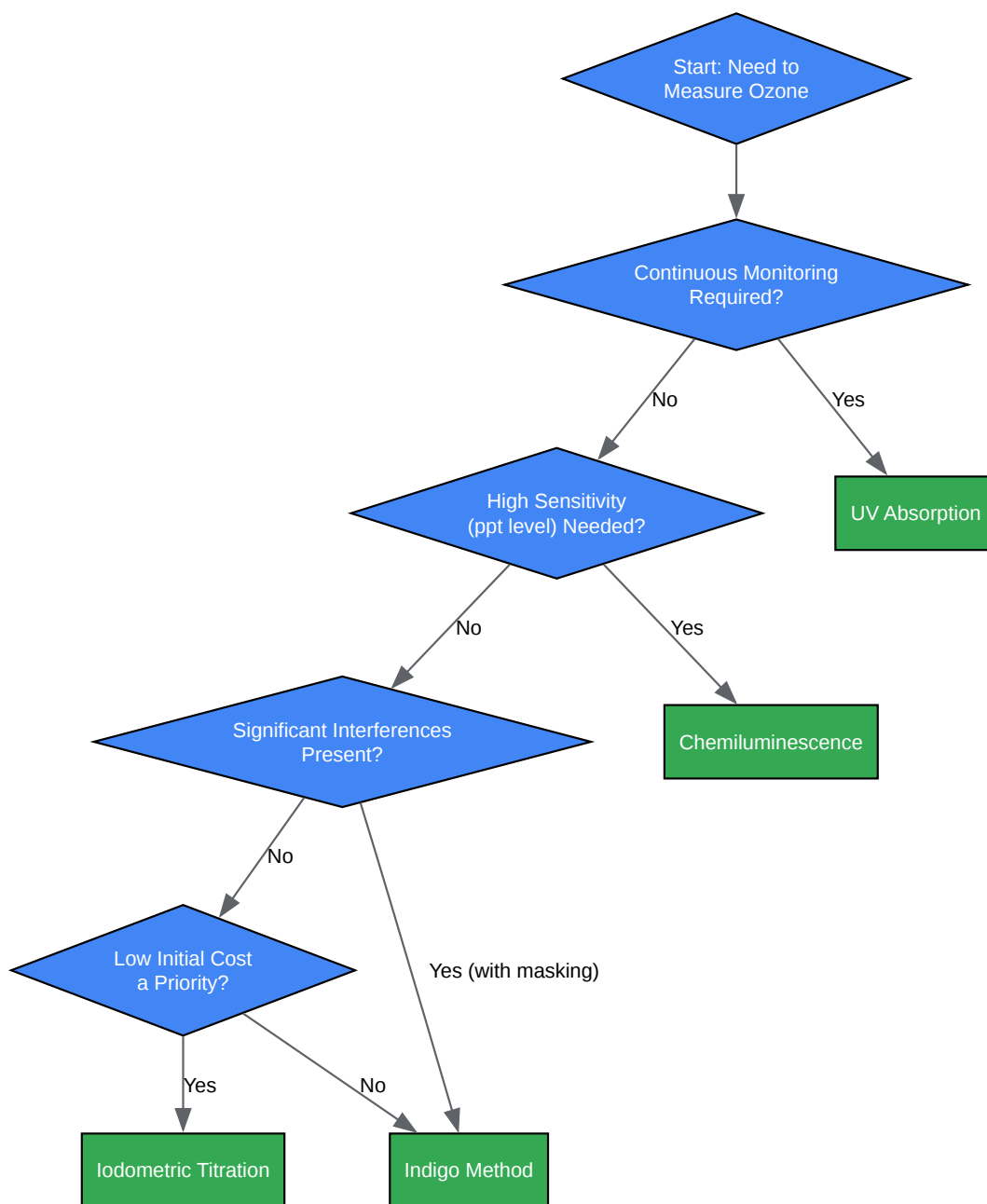
## Indigo Method Experimental Workflow



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Caption: Workflow for ozone determination using the Indigo Method.

Decision Tree for Ozone Determination Method Selection

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Caption: Decision tree for selecting a suitable ozone determination method.



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